

# Technical Guide: Proper Disposal of Methyl 2-(hexyloxy)benzoate

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## Compound of Interest

Compound Name: Methyl 2-(hexyloxy)benzoate

CAS No.: 56306-81-1

Cat. No.: B1351866

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## Executive Summary & Chemical Profile

**Methyl 2-(hexyloxy)benzoate** is a lipophilic benzoate ester characterized by an ether linkage at the ortho position. Unlike its common analog Methyl Benzoate (CAS 93-58-3), the addition of a hexyloxy chain significantly increases its boiling point and lipophilicity, altering its environmental fate and flammability profile.

Effective disposal requires distinguishing this specific isomer from "Methyl 2-(hexanoyloxy)benzoate" (an ester linkage) and "Methyl 4-(hexyloxy)benzoate" (the para isomer). While not federally listed as a P- or U-list waste under RCRA (Resource Conservation and Recovery Act), it must be managed as Non-Halogenated Organic Waste due to its potential aquatic toxicity and combustibility.

## Physicochemical & Hazard Profile (Estimated)

Data extrapolated from structural analogs (Methyl o-anisate, Methyl 4-hexyloxybenzoate).

Property	Value / Characteristic	Operational Implication
Chemical Class	Aromatic Ester / Ether	Compatible with standard organic waste streams.
Flash Point	>100°C (Estimated)	Class IIIB Combustible Liquid. Not D001 Ignitable unless mixed with solvents.
Water Solubility	Negligible (<10 mg/L)	High potential for bioaccumulation; Do not release to drains.
Reactivity	Stable	Avoid strong oxidizers and strong bases (hydrolysis risk).
Toxicity	Skin/Eye Irritant; Aquatic Chronic 3	Requires standard PPE; strictly prohibited from sanitary sewer disposal.

## Waste Characterization & Classification

Before disposal, the waste stream must be characterized to determine the correct regulatory pathway. Use the decision logic below to classify your specific waste stream.

### DOT Diagram 1: Waste Classification Decision Tree

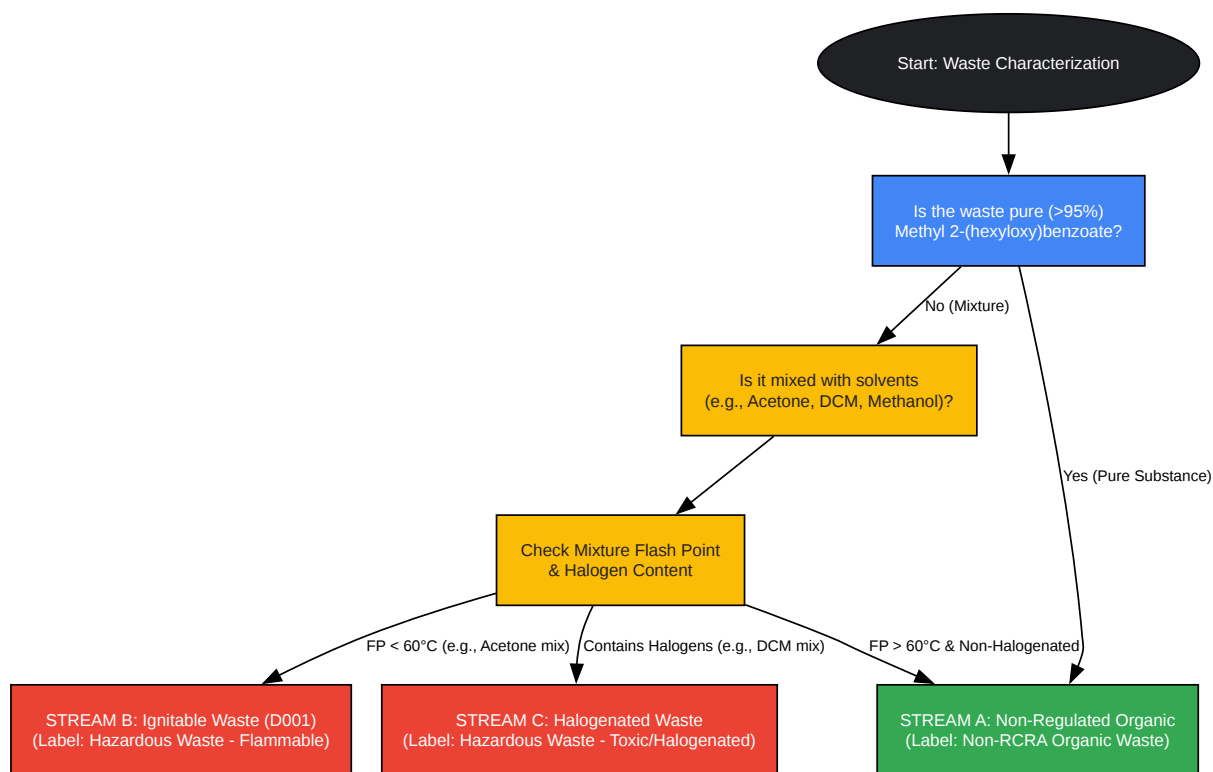


Figure 1: Decision Logic for Waste Stream Classification

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## Step-by-Step Disposal Protocol

This protocol ensures compliance with EPA 40 CFR 261-262 and standard laboratory safety practices.

### Phase 1: Segregation & Collection

Objective: Prevent cross-contamination and dangerous reactions.

- Container Selection: Use High-Density Polyethylene (HDPE) or amber glass containers. Avoid LDPE for long-term storage of concentrated aromatic esters.
- Segregation:
  - Do Not Mix With: Strong oxidizers (Nitric acid, Peroxides) or Strong Bases (Sodium Hydroxide).
  - Compatible With: Other non-halogenated organic solvents (Toluene, Ethyl Acetate, Hexane).
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.

## Phase 2: Labeling

Objective: Clear communication of hazards to waste handlers. Every container must carry a hazardous waste tag with the following specific data:

- Chemical Name: Write out "**Methyl 2-(hexyloxy)benzoate**" fully. Do not use abbreviations or trade names.
- Hazards: Check "Irritant" and "Environmental Hazard" (if applicable on your tag).
- Constituents: If a mixture, list all solvents and their approximate percentages (e.g., **Methyl 2-(hexyloxy)benzoate** 5%, Acetone 95%).

## Phase 3: Storage & Handoff

- Secondary Containment: Store the waste container in a secondary tray capable of holding 110% of the container's volume.
- Location: Keep in a Satellite Accumulation Area (SAA) at or near the point of generation.
- Timeline: Move to the central accumulation area within 3 days of the container becoming full.

## Spill Response Procedures

In the event of an accidental release, immediate action is required to prevent environmental contamination.

## DOT Diagram 2: Spill Response Workflow

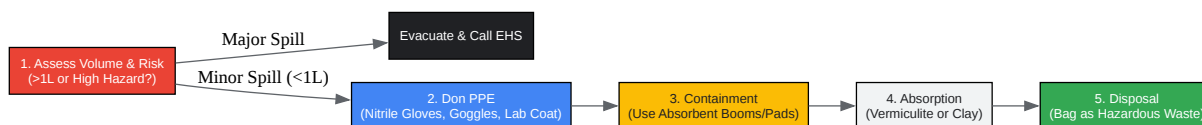


Figure 2: Minor Spill Response Workflow

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### Specific Cleanup Steps:

- **Absorbent Selection:** Use inert absorbents like vermiculite, sand, or commercial "Universal" spill pads. Avoid combustible materials like sawdust if the ester is mixed with flammable solvents.
- **Decontamination:** After removing the bulk material, wipe the surface with a detergent solution (soap and water) to emulsify the lipophilic residue. Do not use organic solvents for the initial wipe, as this spreads the contamination.
- **Waste Bagging:** Place all contaminated absorbents and PPE into a heavy-duty plastic bag, seal it, and label it as "Hazardous Waste - Debris contaminated with **Methyl 2-(hexyloxy)benzoate.**"

## Regulatory & Compliance Context

While **Methyl 2-(hexyloxy)benzoate** is not explicitly listed on the RCRA P-List or U-List, it falls under the "Cradle-to-Grave" responsibility of the generator.

- **EPA Waste Code:** If pure, it is generally Non-Regulated federally but may be regulated by state agencies (e.g., California DTSC). If mixed with ignitable solvents, assign code D001.
- **Disposal Method:** The preferred industry standard for benzoate esters is Fuel Blending/Incineration. This ensures complete thermal destruction of the aromatic ring, preventing environmental persistence.

- Drain Disposal: Strictly Prohibited. The high logP (lipophilicity) of this compound means it will not degrade in standard water treatment facilities and will accumulate in sludge, posing a risk to aquatic life.

## References

- United States Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273. [\[Link\]](#)
- National Institutes of Health (NIH) - PubChem. Methyl 4-(hexyloxy)benzoate (Analogous Compound Safety Data). [\[Link\]](#)<sup>[1]</sup>
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. [\[Link\]](#)

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## Sources

- [1. Methyl 4-hexyloxybenzoate | C<sub>14</sub>H<sub>20</sub>O<sub>3</sub> | CID 3576592 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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